

A Comprehensive Technical Guide to the Safe Handling of Tert-butyl 4-bromobutanoate

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Compound Name: *Tert-butyl 4-bromobutanoate*

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This in-depth guide provides critical safety information and handling protocols for **tert-butyl 4-bromobutanoate** (CAS No. 110661-91-1), a key reagent in organic synthesis. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

Tert-butyl 4-bromobutanoate is a colorless to pale yellow liquid.^[1] A summary of its key physical and chemical properties is presented in Table 1. This data is crucial for the design of experiments and for understanding its behavior under various conditions.

Table 1: Physical and Chemical Properties of **Tert-butyl 4-bromobutanoate**

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ BrO ₂	[1]
Molecular Weight	223.11 g/mol	[2] [3]
CAS Number	110661-91-1	[2]
Appearance	Colorless to light orange to yellow clear liquid	[1]
Density	1.258 g/cm ³	[4]
Boiling Point	225.9 °C at 760 mmHg	[4]
Flash Point	117.1 °C	[4]
Solubility	Soluble in organic solvents like ether and chloroform; less soluble in water.	[1]
InChI Key	HJEZRYIJNHAIGY-UHFFFAOYSA-N	[2]
SMILES	CC(C)(C)OC(=O)CCBr	[2]

Hazard Identification and GHS Classification

Tert-butyl 4-bromobutanoate is classified as a hazardous substance. Understanding its specific hazards is the first step in safe handling. The GHS classification provides a universally understood framework for these hazards.

Table 2: GHS Hazard Classification for **Tert-butyl 4-bromobutanoate**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictogram:

- GHS07 (Exclamation Mark)

Safe Handling and Experimental Protocol

Proper handling procedures are paramount to minimize exposure and prevent accidents. The following protocol outlines the necessary steps for safely using **tert-butyl 4-bromobutanoate** in a laboratory setting.

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area. A certified chemical fume hood is required to prevent the generation and inhalation of vapor or mist.[\[5\]](#)
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is your primary defense against chemical exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7]	Protects against splashes that can cause serious eye irritation.
Hand Protection	Wear suitable protective gloves. Inspect gloves before use.[5]	Prevents skin contact which can cause irritation.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[5] A lab coat is mandatory.	Minimizes the risk of skin contact.
Respiratory Protection	Not required under normal use conditions with adequate engineering controls.[5]	A fume hood should provide sufficient respiratory protection.

General Handling Protocol

- Preparation: Before handling, read and understand the Safety Data Sheet (SDS). Ensure all necessary engineering controls and PPE are in place.
- Dispensing:
 - Ground/bond container and receiving equipment to prevent static discharge.
 - Use only non-sparking tools.[5][6]
 - Avoid contact with skin, eyes, and clothing.
 - Do not breathe mist or vapors.[6][7]
- During Reaction:

- Keep the container tightly closed when not in use.[5]
- Keep away from open flames, hot surfaces, and sources of ignition.[5][6]
- Post-Handling:
 - Wash hands and face thoroughly after handling.
 - Take off contaminated clothing and wash it before reuse.
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Storage and Incompatibility

Proper storage is crucial for maintaining the chemical's stability and preventing hazardous reactions.

- Storage Conditions: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5] Store in a cool and shaded area, avoiding exposure to light. Some suppliers recommend refrigerated storage (0-10°C).
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[6]

First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate action is critical.

Table 4: First Aid Measures

Exposure Route	Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Get medical advice/attention if you feel unwell.
Skin Contact	Take off all contaminated clothing immediately. Wash off with plenty of water. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse with plenty of water, also under the eyelids, for at least 15 minutes. If contact lenses are worn, remove them if easy to do. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth. Get medical advice/attention. Do not induce vomiting.

Fire-Fighting Measures:

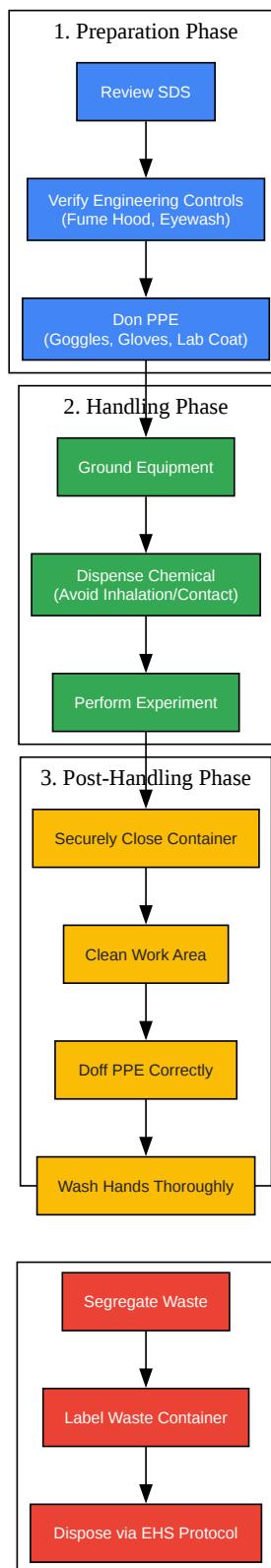
- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to the local circumstances and the surrounding environment, such as dry sand, dry chemical, or alcohol-resistant foam.
- Protective Equipment: Firefighters should use personal protective equipment.

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to safe areas. Wear suitable protective equipment. Ensure adequate ventilation.[\[5\]](#)
- Containment and Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[\[5\]](#)[\[6\]](#)

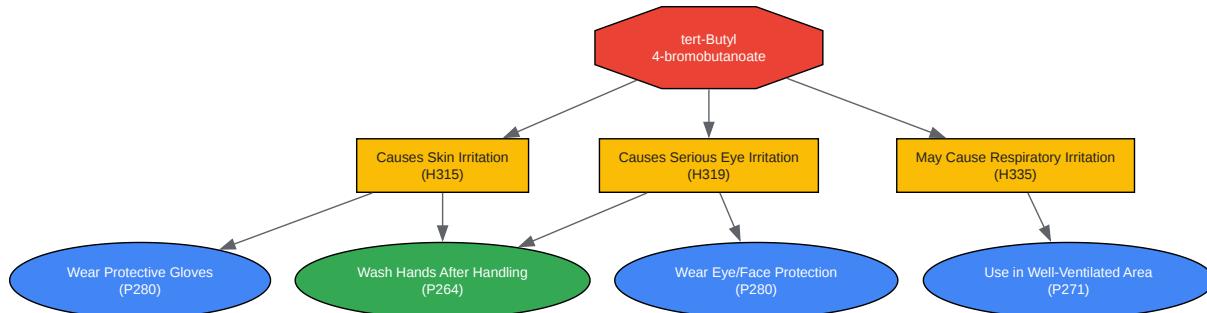
Visualized Workflows and Hazard Relationships

To further clarify the safety protocols, the following diagrams illustrate the safe handling workflow and the interrelation of hazards.



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Caption: Workflow for the safe handling of **tert-butyl 4-bromobutanoate**.



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Caption: Relationship between hazards and key precautionary measures.

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